

isovaleryl chloride structural formula and isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isovaleryl chloride

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An In-depth Technical Guide to **Isovaleryl Chloride** and Its Isomers for Researchers, Scientists, and Drug Development Professionals

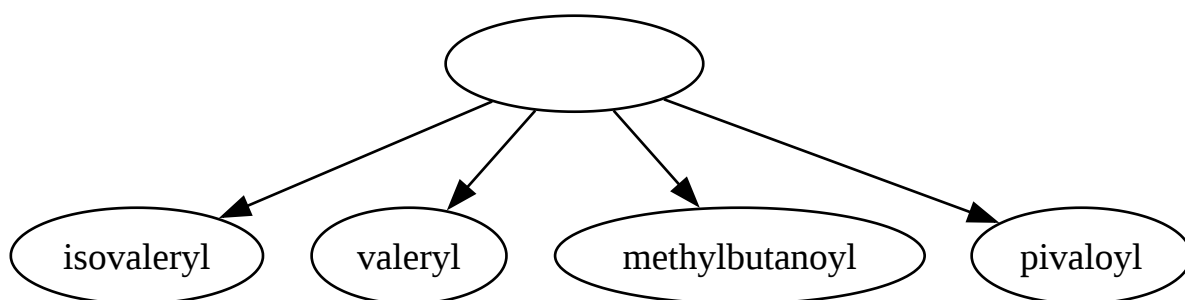
This technical guide provides a comprehensive overview of **isovaleryl chloride** and its structural isomers, focusing on their chemical properties, synthesis, and applications in research and development, particularly within the pharmaceutical and agrochemical sectors.

Structural Formula and Isomers

Isovaleryl chloride, systematically named 3-methylbutanoyl chloride, is an acyl chloride with the chemical formula C_5H_9ClO .^{[1][2]} It is a colorless to yellowish liquid with a pungent odor.^[1] The structural isomers of **isovaleryl chloride** are other acyl chlorides that share the same molecular formula. These isomers are distinguished by the arrangement of the carbon skeleton.

The primary structural isomers of **isovaleryl chloride** are:

- Valeryl chloride (Pentanoyl chloride): A straight-chain acyl chloride.
- 2-Methylbutanoyl chloride: A branched-chain acyl chloride with the methyl group at the second carbon.
- Pivaloyl chloride (2,2-Dimethylpropanoyl chloride): A branched-chain acyl chloride with two methyl groups at the second carbon, creating a sterically hindered structure.^[3]



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Physicochemical Data

The physicochemical properties of **isovaleryl chloride** and its isomers are summarized in the table below. These properties are crucial for their application in chemical synthesis, influencing reaction conditions and purification methods.

Property	Isovaleryl chloride (3-Methylbutanoyl chloride)	Valeryl chloride (Pentanoyl chloride)	2-Methylbutanoyl chloride	Pivaloyl chloride (2,2-Dimethylpropanoyl chloride)
CAS Number	108-12-3	638-29-9	57526-28-0	3282-30-2
Molecular Weight	120.58 g/mol	120.58 g/mol	120.58 g/mol	120.58 g/mol
Boiling Point (°C)	115-117	125-127	117-121	105-106
Melting Point (°C)	-	-110	-	-56
Density (g/mL at 25°C)	0.989	1.016	0.972	0.980 (at 20°C)
Refractive Index (n _{20/D})	1.416	1.420	1.418	1.412
Flash Point (°C)	31	23	20	8

Experimental Protocols: Synthesis

The synthesis of acyl chlorides is generally achieved by the reaction of the corresponding carboxylic acid with a chlorinating agent, such as thionyl chloride (SOCl_2) or phosphorus pentachloride (PCl_5).^[4] Below is a detailed protocol for the synthesis of pivaloyl chloride from pivalic acid using thionyl chloride.

Synthesis of Pivaloyl Chloride from Pivalic Acid

Materials:

- Pivalic acid
- Thionyl chloride (SOCl_2)
- N,N-dimethylformamide (DMF) (catalytic amount)
- Round-bottom flask
- Reflux condenser
- Gas outlet connected to a scrubber
- Distillation apparatus

Procedure:

- To a round-bottom flask, add pivalic acid.
- Slowly add thionyl chloride to the pivalic acid at room temperature with stirring.
- Add a catalytic amount of DMF. An exothermic reaction will commence, and gaseous byproducts (SO_2 and HCl) will evolve.
- The progress of the reaction can be monitored by observing the cessation of gas evolution.
- After the reaction is complete, the crude pivaloyl chloride can be purified by fractional distillation. The boiling point of pivaloyl chloride is approximately $105\text{-}106^\circ\text{C}$.^[5]

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Applications in Drug Development and Agrochemicals

Isovaleryl chloride and its isomers are versatile intermediates in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[6][7] They serve as acylating agents to introduce specific branched or linear alkyl groups into a molecule, which can significantly influence its biological activity, stability, and pharmacokinetic properties.

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Pivaloyl chloride, due to its sterically hindered pivaloyl group, is particularly useful for creating stable ester and amide linkages. It is a key reagent in the industrial production of several active pharmaceutical ingredients (APIs), including certain antibiotics and antivirals.[8] For instance, it is used in the synthesis of semi-synthetic penicillins like ampicillin and amoxicillin through the "Dane salt method".[8] Valeryl chloride is an important intermediate in the synthesis of antihypertensive drugs like irbesartan and valsartan, as well as the fungicide hexaconazole.[9] **Isovaleryl chloride** itself is used in the synthesis of various pharmaceuticals, including antihistamines, antipsychotics, and antidepressants.[4]

While these compounds are crucial for the synthesis of biologically active molecules, there is limited information on their direct interaction with biological signaling pathways. Their primary role in drug development is as a reactive intermediate to build the final drug molecule. The specific biological effects are then attributed to the final product rather than the acyl chloride itself.

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- To cite this document: BenchChem. [isovaleryl chloride structural formula and isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104981#isovaleryl-chloride-structural-formula-and-isomers]

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